

4,5-Dichlorophthalic acid chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4,5-Dichlorophthalic acid

Cat. No.: B146564

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An In-depth Technical Guide to 4,5-Dichlorophthalic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,5-Dichlorophthalic acid**, a halogenated aromatic dicarboxylic acid with applications in chemical synthesis and materials science. This document outlines its chemical identity, physical properties, and provides a foundational understanding for its use in research and development.

Chemical Structure and Identity

4,5-Dichlorophthalic acid is a derivative of phthalic acid, featuring two chlorine atoms substituted at the 4th and 5th positions of the benzene ring.^[1] This substitution pattern significantly influences the molecule's reactivity and physical properties.

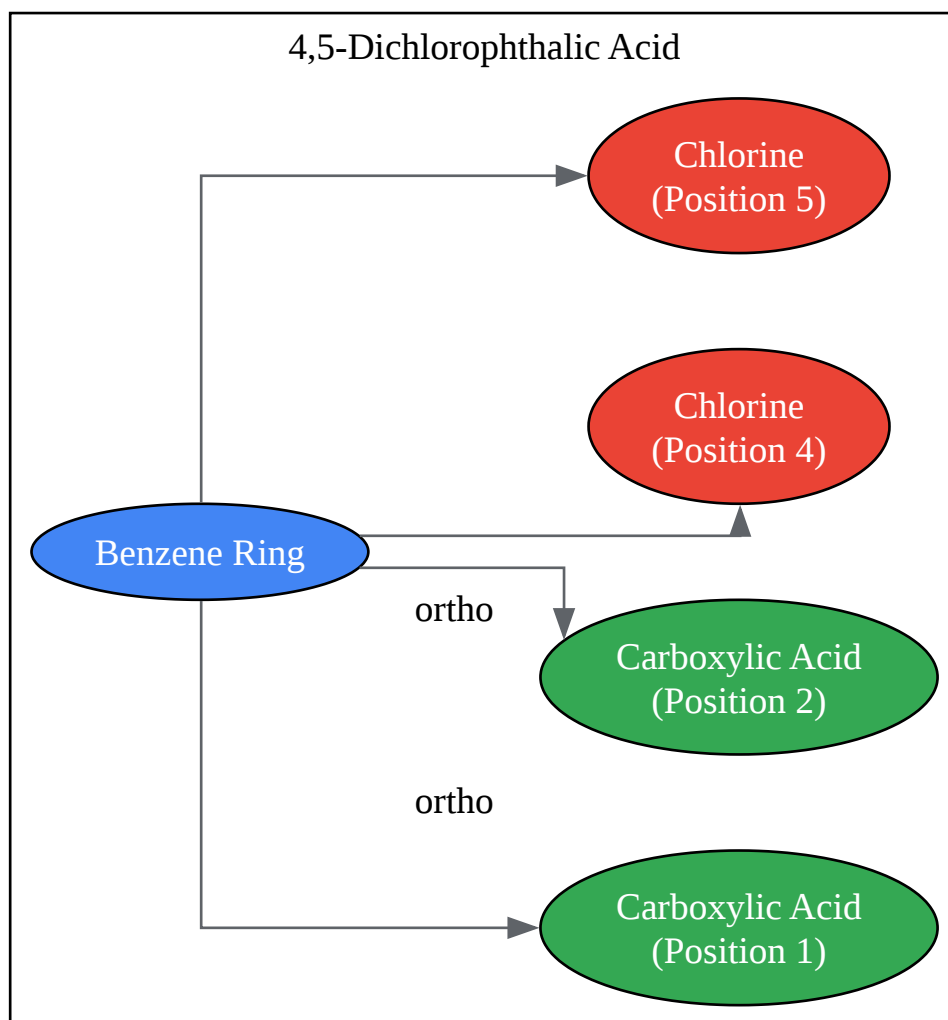
IUPAC Name: 4,5-dichlorobenzene-1,2-dicarboxylic acid^{[1][2]}

Synonyms: **4,5-Dichlorophthalic acid**^{[2][3][4]}

Chemical Formula: C₈H₄Cl₂O₄^{[2][4][5]}

CAS Number: 56962-08-4^{[2][3][4][5]}

The structural representation of **4,5-Dichlorophthalic acid** is crucial for understanding its chemical behavior. Below is a diagram illustrating the logical relationship of its core components.



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Caption: Logical structure of **4,5-Dichlorophthalic acid**.

Physicochemical Properties

A summary of the key physicochemical properties of **4,5-Dichlorophthalic acid** is presented in the table below. These properties are essential for designing experimental conditions and predicting its behavior in various chemical systems.

Property	Value	Source
Molecular Weight	235.02 g/mol	[2][5]
Appearance	White to off-white crystalline solid	[1]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and acetone	[1]
Purity	≥98%	[5]

Applications in Research and Synthesis

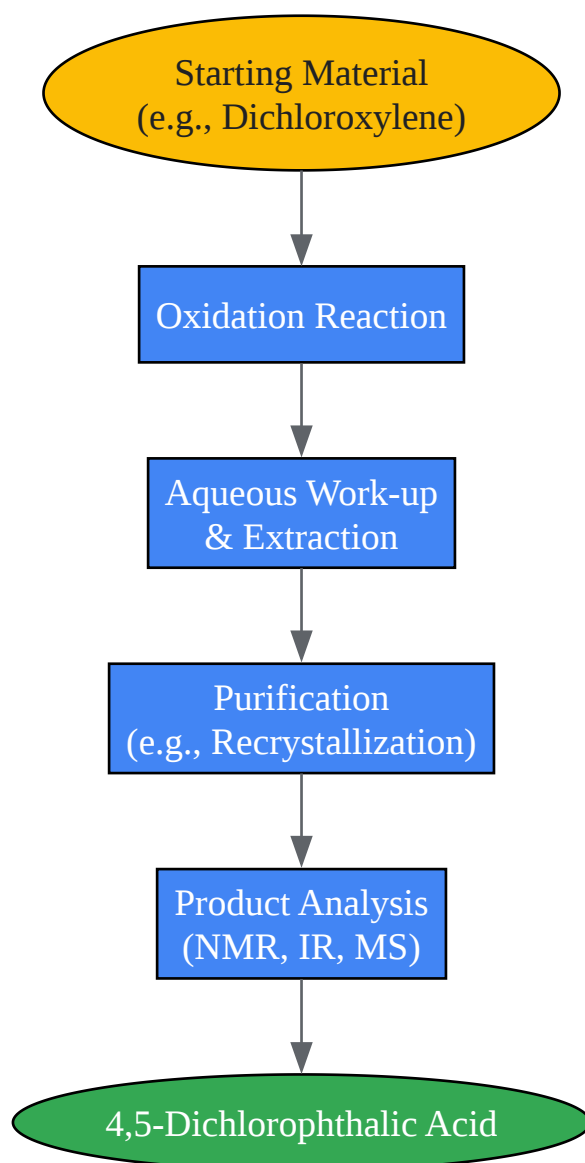
4,5-Dichlorophthalic acid serves as a versatile building block in organic synthesis. The presence of both carboxylic acid and chloro functional groups allows for a variety of chemical transformations.

Key Applications:

- **Polymer and Resin Production:** It is utilized as a monomer in the synthesis of specialized polymers and resins.[1]
- **Dye and Pigment Manufacturing:** The aromatic and functionalized nature of the molecule makes it a precursor in the production of certain dyes and pigments.[1]
- **Chemical Intermediate:** It is a valuable intermediate for the synthesis of more complex molecules in multi-step organic synthesis.[1] The chlorine atoms enhance its reactivity towards electrophilic substitution reactions.[1]

Experimental Considerations

Due to the limited availability of detailed experimental protocols in the public domain for this specific compound, a generalized workflow for a potential synthesis is outlined below. This serves as a conceptual framework for researchers.



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Caption: Conceptual workflow for the synthesis of **4,5-Dichlorophthalic acid**.

Safety and Handling

As with many chlorinated organic compounds, appropriate safety measures should be taken when handling **4,5-Dichlorophthalic acid**. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal. The compound may exhibit environmental persistence, and its potential toxicity should be considered.^[1]

This guide provides a foundational understanding of **4,5-Dichlorophthalic acid**. For specific applications and experimental designs, further consultation of specialized literature is recommended.

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References

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